

An In-depth Technical Guide to 1-Hexanol: Safety, Handling, and Experimental Protocols

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Compound of Interest

Compound Name: 1-Hexanol

Cat. No.: B7768878

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Introduction

1-Hexanol (CAS No: 111-27-3; IUPAC Name: hexan-1-ol) is a primary alcohol with a six-carbon chain, widely utilized across various industries.[1] It serves as a crucial intermediate in the synthesis of surfactants, plasticizers, and fatty alcohols.[2] Furthermore, its characteristic sweet, grassy odor makes it a valuable component in the fragrance and flavor industries.[1][2][3] Given its prevalence in research and development, particularly in drug development and organic synthesis, a comprehensive understanding of its safety profile and handling requirements is paramount for researchers, scientists, and other professionals. This guide provides an in-depth overview of the safety data, handling precautions, emergency procedures, and representative experimental methodologies associated with **1-Hexanol**.

Physical and Chemical Properties

1-Hexanol is a clear, colorless liquid under standard conditions.[4] Its key physical and chemical properties are summarized below, providing essential data for safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₁₄ O[4]
Molecular Weight	102.17 g/mol [4]
Appearance	Clear, colorless liquid with a characteristic sweet odor[4][5]
Boiling Point	155.8 - 158 °C[6][7]
Melting / Freezing Point	-44.6 to -52 °C[5][8]
Flash Point	60 - 63 °C (140 - 145 °F)[5][6][7]
Density	0.814 - 0.82 g/cm ³ at 20 °C[5][6]
Vapor Pressure	0.9 - 1 hPa at 20-25 °C[7][8]
Vapor Density	3.52 - 4.5 (Air = 1)[5][8]
Solubility in Water	0.59 g/100 mL (5.9 g/L) at 20-25 °C (Slightly soluble)[3][5]
Lower Explosive Limit (LEL)	1.2% (V)[7][9]
Upper Explosive Limit (UEL)	7.7% (V)[7][9]

Hazard Identification and Toxicology

1-Hexanol is classified as a hazardous substance.[6][9] Exposure can lead to adverse health effects, which are detailed in this section.

GHS Classification

The substance is classified and labeled according to the Globally Harmonized System (GHS).
[6]

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	3	H226: Flammable liquid and vapor[6]	GHS02 (Flame)
Acute Toxicity, Oral	4	H302: Harmful if swallowed[6]	GHS07 (Exclamation Mark)
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[6]	GHS07 (Exclamation Mark)
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation[6]	GHS07 (Exclamation Mark)

Toxicological Data

Acute toxicity values from animal studies provide a quantitative measure of **1-Hexanol's** potential toxicity.

Exposure Route	Species	Value
Oral LD50	Rat	720 mg/kg[6][9][10]
Dermal LD50	Rabbit	1,500 - 3,100 mg/kg[6][9][11]
Inhalation LC50	Rat	>21 mg/L (1 hour)[10][12]

Summary of Health Effects:

- Eye Contact: Causes serious eye irritation, characterized by redness and pain.[5][9] Severe irritation has been observed in animal studies.[9]
- Skin Contact: Harmful if absorbed through the skin.[6] Prolonged or repeated contact may cause moderate irritation and defatting of the skin, leading to dryness or cracking.[5][10]
- Ingestion: Harmful if swallowed.[6] Ingestion may cause a burning sensation.[5] Aspiration of the liquid into the lungs can lead to chemical pneumonitis, which can have serious consequences.[5][9]

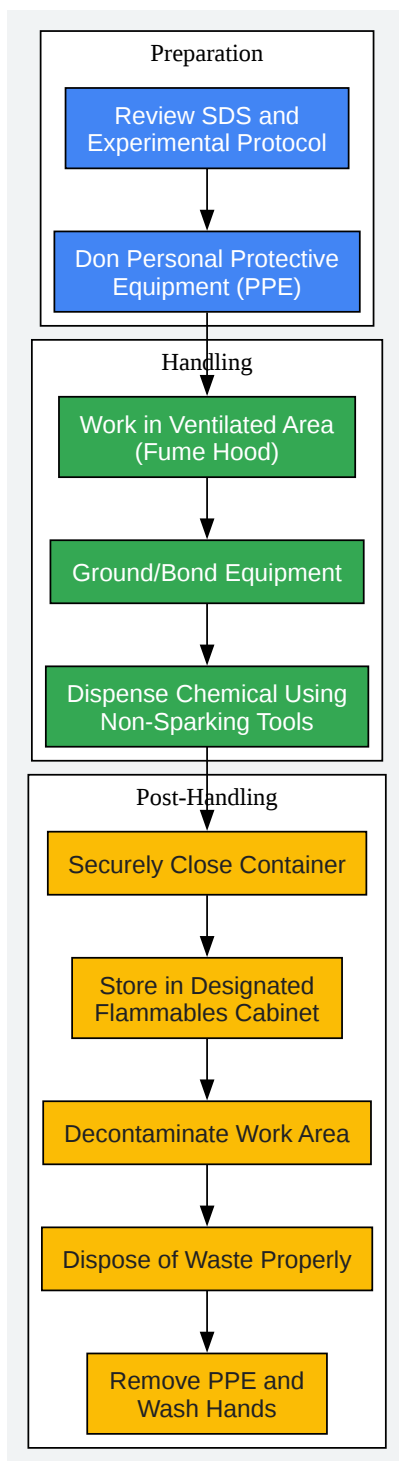
- Inhalation: May cause irritation to the respiratory tract, resulting in symptoms like coughing and sore throat.[5] Overexposure can lead to nervous system symptoms.[9]

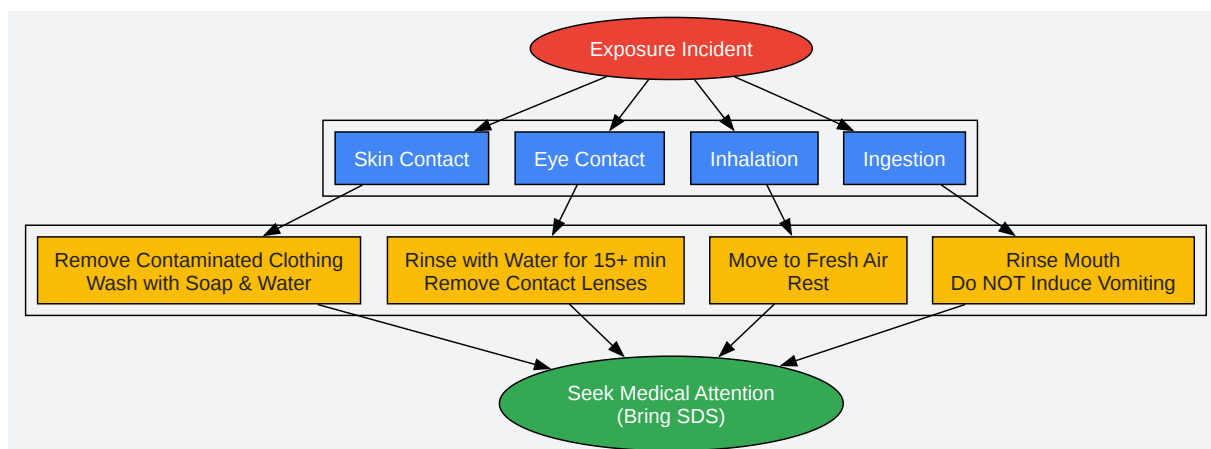
Handling and Storage Precautions

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure a safe laboratory environment.

Safe Handling

- Ventilation: Always use **1-Hexanol** in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[12][13]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[14] The substance is flammable, and its vapors can form explosive mixtures with air above its flash point of 63°C.[5][13]
- Equipment: Use non-sparking tools and explosion-proof electrical and lighting equipment. [12][14] Ground and bond containers and receiving equipment to prevent static discharge. [14]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[5][14] Wash hands thoroughly after handling and before breaks.[6][14]
- Contact Avoidance: Avoid all personal contact, including inhalation of vapors and direct contact with skin and eyes.[9][12]





Elimination (Most Effective)	Physically remove the hazard (Not always feasible)
Substitution	Replace with a less hazardous chemical (e.g., higher flash point)
Engineering Controls	Isolate people from the hazard (Fume hoods, ventilation)
Administrative Controls	Change the way people work (SOPs, training, labeling)
PPE (Least Effective)	Protect the worker (Goggles, gloves, lab coat)

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